

Calystegine A3: A Technical Overview of a Potent Glycosidase Inhibitor

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Compound of Interest

Compound Name: Calystegine A3

Cat. No.: B190721

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Core Compound Identification

Calystegine A3, a naturally occurring polyhydroxylated nortropane alkaloid, has garnered significant interest within the scientific community for its potent glycosidase inhibitory activity. This technical guide provides a comprehensive overview of its chemical properties, biological functions, and relevant experimental methodologies.

Identifier	Value
CAS Number	131580-36-4[1][2][3][4]
Molecular Formula	C ₇ H ₁₃ NO ₃ [1][2][3][4][5][6]
Molecular Weight	159.18 g/mol [1][4][7]
IUPAC Name	(1R,2S,3R,5R)-8-azabicyclo[3.2.1]octane-1,2,3-triol[1][6]
Synonyms	(+)-Calystegine A3, 8-Azabicyclo[3.2.1]octane-1,2,3-triol[2]

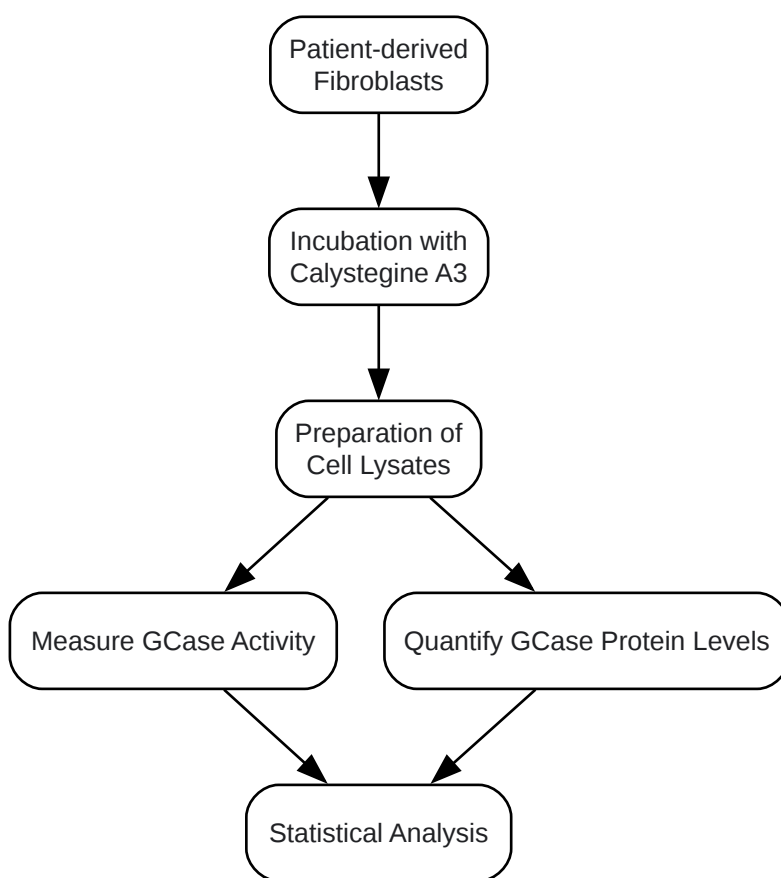
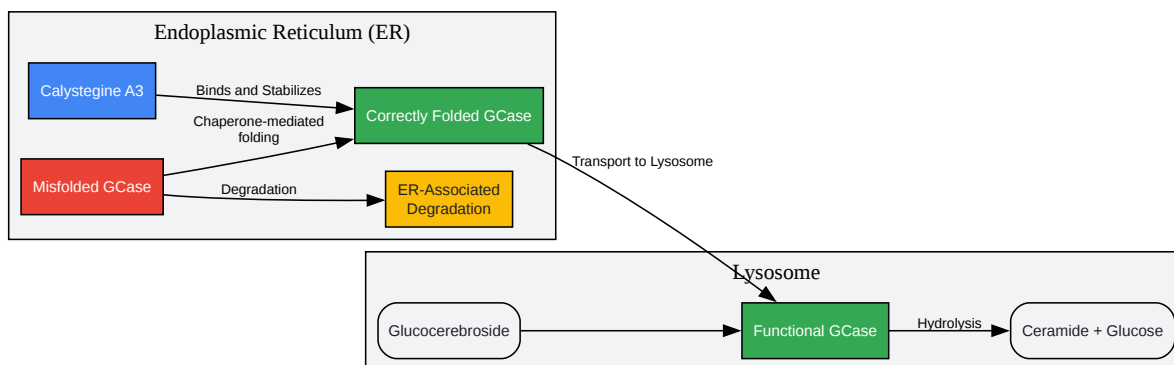
Biological Activity and Mechanism of Action

Calystegine A3 is recognized primarily for its role as a glycosidase inhibitor.[8] Glycosidases are a broad class of enzymes responsible for the hydrolysis of glycosidic bonds in complex carbohydrates. The inhibitory action of **Calystegine A3** is of particular interest in the context of lysosomal storage disorders, such as Gaucher's disease.

In Gaucher's disease, a deficiency in the enzyme β -glucocerebrosidase leads to the accumulation of glucocerebroside in lysosomes. **Calystegine A3** has been shown to act as a pharmacological chaperone for mutant β -glucocerebrosidase. It binds to the enzyme, assisting in its proper folding and stabilization, thereby increasing its residual activity within the cell. This chaperone effect helps to reduce the accumulation of the substrate and alleviate the cellular pathology associated with the disease.

Signaling Pathway and Experimental Workflow

To elucidate the mechanism of action of **Calystegine A3** as a pharmacological chaperone, a series of experiments are typically conducted. The following diagrams illustrate a representative signaling pathway and a general experimental workflow.



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